

Technical Support Center: Overcoming Simethicone Challenges in Automated Liquid Handlers

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Compound of Interest

Compound Name: *Simethicone*

Cat. No.: *B1680972*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered when using **simethicone**-containing solutions with automated liquid handlers.

Troubleshooting Guide

This guide is designed to help you diagnose and resolve specific issues that may arise during your experiments.

Issue 1: Inaccurate or Imprecise Dispensing of **Simethicone**-Containing Solutions

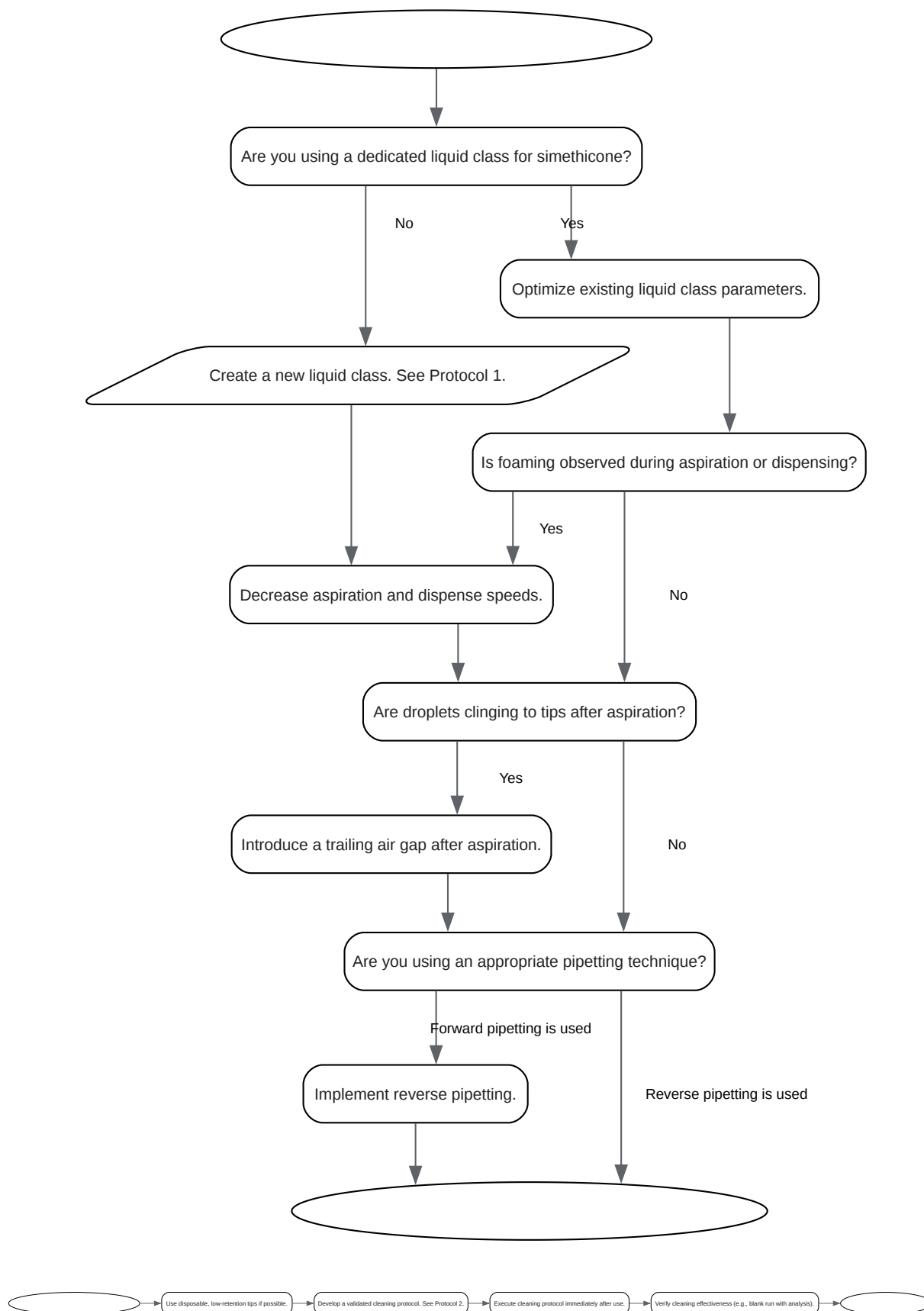
Symptoms:

- Inconsistent volumes dispensed across a microplate.
- High coefficient of variation (%CV) in dispensed volumes.
- Inaccurate mean dispensed volume compared to the target volume.

Possible Causes & Solutions:

Cause	Solution
High Viscosity	Simethicone emulsions are significantly more viscous than aqueous solutions. Standard liquid classes are not suitable. Solution: Develop a dedicated liquid class for your simethicone solution. [1] [2] [3]
Foaming	Agitation during aspiration and dispensing can cause foaming, leading to inaccurate liquid level detection and volume transfer.
Droplet Formation	The surface tension of simethicone solutions can lead to droplets adhering to the outside of the pipette tips after aspiration.
Inadequate Pipetting Technique	Standard pipetting techniques may not be suitable for viscous and foamy liquids.

Troubleshooting Workflow for Dispensing Issues



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References

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